

Technical Guide: UV-Vis Absorption Spectrum of Octrizole (Tinuvin 329)

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Compound of Interest

Compound Name: Octrizole
CAS No.: 3147-75-9
Cat. No.: B046696

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Executive Summary

Octrizole (2-(2H-Benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol), commercially known as Tinuvin 329 or Cyasorb 5411, is a hydroxyphenyl benzotriazole UV absorber.^{[1][2]} It functions as a broadband filter, exhibiting strong absorption in the 300–400 nm range. Its photostability derives from the Excited State Intramolecular Proton Transfer (ESIPT) mechanism, which dissipates absorbed UV energy as harmless thermal energy.

This guide provides a standardized protocol for the characterization and quantitative analysis of **Octrizole** using UV-Visible spectroscopy, designed for researchers in polymer stabilization and analytical chemistry.

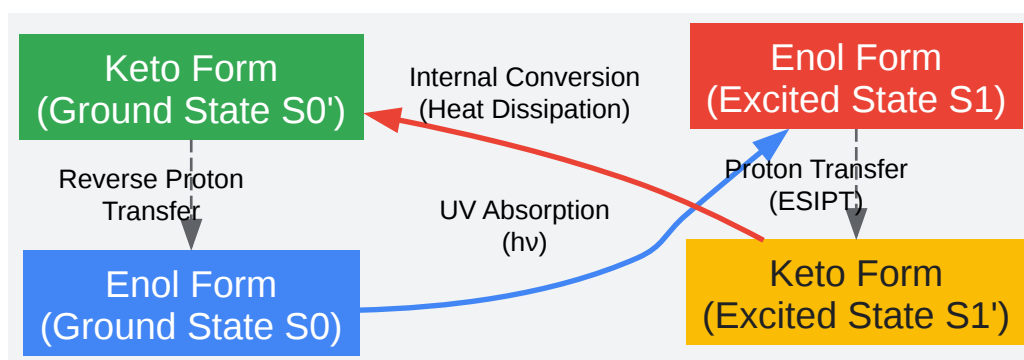
Molecular Architecture & Photophysics

Structural Basis of Action

The core efficacy of **Octrizole** (CAS 3147-75-9) lies in the intramolecular hydrogen bond between the hydroxyl group on the phenyl ring and the nitrogen atom of the benzotriazole ring. This planar configuration is essential for the ESIPT mechanism.

The ESIPT Mechanism

Upon absorption of a UV photon, the molecule undergoes a rapid proton transfer from the enol form (ground state) to a keto form (excited state). The keto form relaxes via internal conversion (releasing heat), then reverts to the ground state enol form, ready to absorb another photon. This cycle occurs on a picosecond timescale, preventing the UV energy from breaking chemical bonds in the host polymer.



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Figure 1: The ESIPT photophysical cycle of **Octrizole**, illustrating the non-destructive dissipation of UV energy.

Spectral Characteristics

Octrizole exhibits a characteristic dual-band absorption profile typical of benzotriazoles. The exact position of the maxima (

) and the molar extinction coefficient (

) are solvent-dependent (solvatochromism).

Key Spectral Parameters

Parameter	Value (Approx.)	Conditions
Primary	343 nm	Chloroform / DCM
Secondary	301 nm	Chloroform / DCM
Cutoff Wavelength	~400 nm	Absorbance drops to near zero
Molar Extinction Coeff. ()	15,910 L/(mol[3]·cm)	At 343 nm in Chloroform
Molecular Weight	323.43 g/mol	-

“

*Note on Solvent Choice: **Octrizole** is lipophilic. While slightly soluble in alcohols, it is best dissolved in Chloroform, Dichloromethane (DCM), or Ethyl Acetate for accurate quantitative analysis. Using alcohols (methanol/ethanol) may result in hypsochromic shifts (blue shifts) due to hydrogen bonding interference with the solvent.*

Analytical Protocol: Quantitative Determination

This protocol utilizes the Beer-Lambert Law (

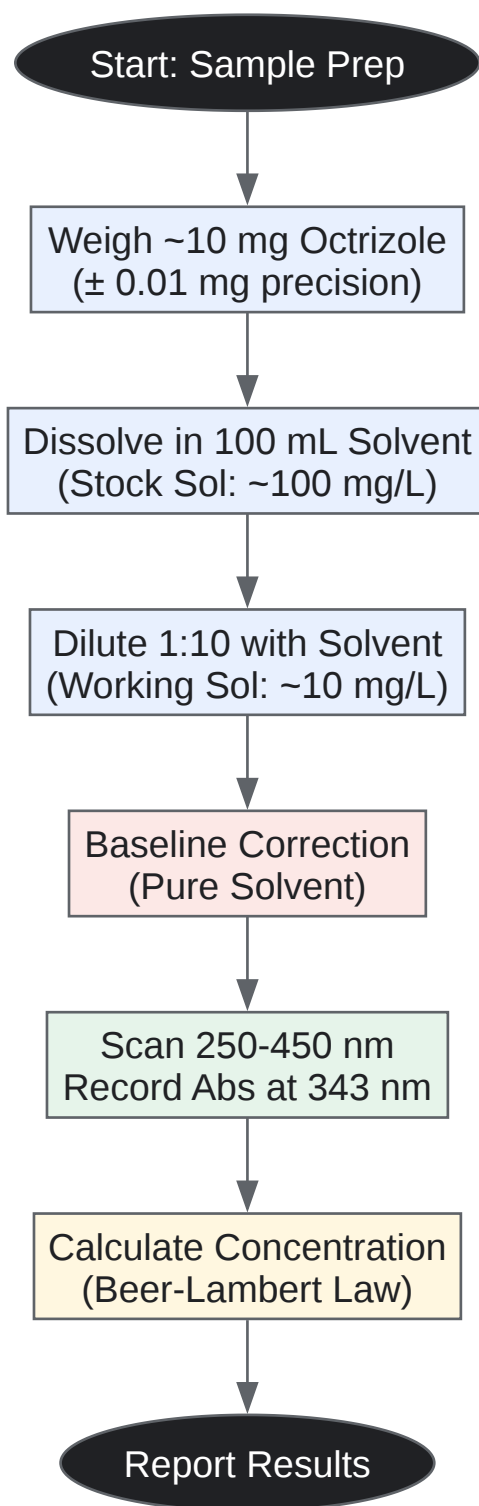
) to quantify **Octrizole** purity or concentration in a sample.

Reagents & Equipment

- Analyte: **Octrizole** (Reference Standard, >98% purity).
- Solvent: Spectroscopic grade Chloroform () or Dichloromethane (DCM).
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range 250–450 nm).

- Cuvettes: Matched Quartz cuvettes (10 mm path length). Do not use plastic or glass, as they absorb in the UV region.

Workflow Methodology



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Figure 2: Step-by-step analytical workflow for the quantitative determination of **Octrizole**.

Detailed Procedure

- Stock Solution Preparation:
 - Accurately weigh 10.0 mg of **Octrizole** into a 100 mL volumetric flask.
 - Dissolve in Chloroform and dilute to volume.
 - Concentration:

(approx

).
- Working Solution (Dilution):
 - Pipette 5.0 mL of the Stock Solution into a 50 mL volumetric flask.
 - Dilute to volume with Chloroform.
 - Final Concentration:

(approx

).
 - Target Absorbance: Based on

, expected Absorbance is

, which is ideal for linearity (0.2 – 0.8 range).
- Measurement:
 - Run a baseline correction using pure Chloroform.
 - Scan the sample from 250 nm to 450 nm.

- Identify the peak maximum near 343 nm.
- Calculation:

Where

[. \[4\]](#)

Data Interpretation & Quality Control

Acceptance Criteria

- **Peak Shape:** The spectrum should show two distinct maxima. A single peak or significant shoulder distortions may indicate degradation or impurities.
- **Absorbance Ratio:** The ratio of

is a characteristic constant for the pure substance. Significant deviation suggests contamination.
- **Solubility Check:** Ensure the solution is perfectly clear. Turbidity (Tyndall effect) will artificially inflate absorbance values due to light scattering.

Troubleshooting

- **Blue Shift (< 340 nm):** Likely caused by using a polar protic solvent (e.g., Ethanol) instead of a non-polar solvent. Switch to DCM or Chloroform.
- **Noisy Baseline:** Check for fingerprints on the cuvette optical faces or air bubbles in the solution.
- **Absorbance > 1.0:** The solution is too concentrated, leading to non-linearity. Dilute the sample further.

References

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- European Chemicals Agency (ECHA). (n.d.). Substance Information: 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol.[1][2][5][6][7] Retrieved from [\[Link\]](#)

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